

Application Note: Evaluating the Therapeutic Potential of Rosavin in Mouse Intestinal Organoid Models

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Compound Focus: Rosavin

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Introduction

Intestinal organoids are complex, self-organizing 3D structures derived from intestinal stem cells (ISCs) that recapitulate the cellular diversity and functional characteristics of the native intestinal epithelium [1] [2]. These models have become invaluable for studying intestinal physiology, disease modeling, and drug discovery.

Rosavin (Rov), a characteristic glycoside from *Rhodiola rosea*, has demonstrated promising protective effects in a mouse model of acute colitis, showing efficacy in reducing inflammation and promoting the regeneration of the intestinal epithelial barrier [3]. A key mechanism identified was the enhancement of key intestinal epithelial cell populations, including **Lgr5+ stem cells**, **Lyz1+ Paneth cells**, and **Muc2+ goblet cells** [3]. This application note provides a detailed protocol for utilizing mouse intestinal organoids to investigate the cytoprotective and proliferative effects of **Rosavin**, enabling mechanistic studies in a controlled in vitro environment.

Experimental Workflow

The diagram below outlines the complete experimental procedure from organoid establishment to endpoint analysis.

Materials and Reagents

- **Animals:** Male C57BL/6J mice (6–8 weeks) [3].
- **Crypt Isolation:** Phosphate-buffered saline (PBS) without Mg^{2+} or Ca^{2+} , 5 mM EDTA, Primocin [3] [4].
- **Basement Membrane Extract (BME):** Cultrex Reduced Growth Factor BME Type II or Corning Matrigel [3] [4].
- **Organoid Growth Medium:** IntestiCult Organoid Growth Medium (Mouse) [3] [2].
- **Test Compound: Rosavin** (Rov), purity >99% [3].
- **Injury Inducer:** Recombinant mouse TNF- α [3].

Detailed Methodology

4.1. Isolation of Mouse Intestinal Crypts

- Euthanize a mouse and dissect to obtain the proximal segment of the small intestine.
- Flush the intestinal lumen with cold PBS to remove content.
- Open the intestine longitudinally and cut into 2–5 mm pieces.
- Wash tissue pieces vigorously with cold PBS on a shaker.
- Incubate tissues in 5 mM EDTA in PBS for 15–30 minutes on ice.
- Remove EDTA and vigorously suspend tissues in cold PBS to release crypts.
- Filter the suspension through a 70-100 μ m strainer to remove debris.
- Pellet the crypts by centrifugation at $450 \times g$ for 3–5 minutes [3] [2] [4].

4.2. Organoid Establishment and Culture

- Resuspend the pelleted crypts in an appropriate volume of chilled BME/Matrigel.
- Plate 30-50 μ L of the crypt-BME suspension as domes in the center of a pre-warmed 24-well or 96-well plate.
- Polymerize the domes by incubating the plate at 37°C for 15–30 minutes.
- Carefully overlay each dome with the appropriate volume of IntestiCult Organoid Growth Medium.
- Refresh the medium every 2–3 days. Budding organoids should be visible within 2–4 days, reaching maturity in 5–7 days [3] [2].

4.3. Rosavin Treatment and Injury Induction The table below outlines the recommended treatment groups and concentrations based on current literature.

- **Table 1: Experimental Treatment Groups for Rosavin Study**

Group	Description	Key Parameters	Rationale & Reference
Control	Healthy organoids in OGM.	N/A	Baseline for normal growth and morphology.
Rosavin Only	Test for intrinsic effects.	50 μ M, 100 μ M [5]	Assess any standalone impact on organoid health.
TNF- α Injury	Inflamed model control.	500 ng/mL for 24h [3]	Establishes a damage baseline for comparison.
TNF- α + Rosavin	Investigate protective effect.	500 ng/mL TNF- α + 50 μ M Rosavin (co-treatment) [3] [5]	Core test for Rosavin's efficacy against inflammation.

Note on Rosavin Concentration: While 50 μ M has been used effectively with human osteoblasts [5], the optimal concentration for intestinal organoids should be determined empirically via a dose-response curve. Concentrations of 12.5 and 25 mg/kg were effective in an in vivo mouse model of colitis [3].

Endpoint Analysis

To comprehensively evaluate the effects of **Rosavin**, the following analytical methods are recommended.

5.1. Morphological Analysis

- **Imaging:** Use brightfield microscopy to capture images of organoids. Assess organoid size, budding efficiency (a proxy for stem cell activity), and overall structural integrity [4].
- **Viability Assays:** Employ assays like CellTiter-Glo 3D to quantify cell viability after treatment [4].

5.2. Molecular and Functional Analyses

- **Immunofluorescence (IF) / Immunohistochemistry (IHC):** Stain organoid sections or whole mounts to quantify key cell types and proteins.

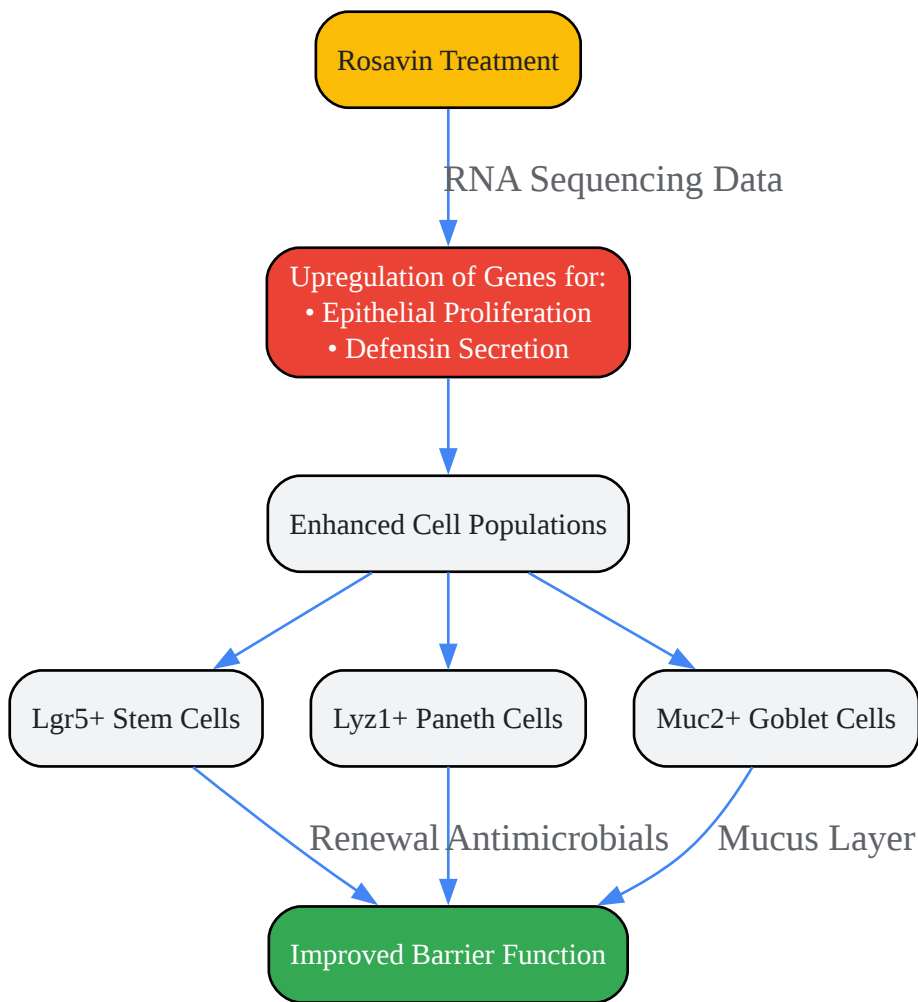
- **Targets:** LGR5 (stem cells), Lysozyme (Paneth cells), Muc2 (goblet cells), ZO-1/Occludin (tight junctions) [3].
- **TUNEL Assay:** Quantify the number of apoptotic cells to assess protection against TNF- α -induced damage [3].
- **EdU Assay:** Measure epithelial cell proliferation by incorporating EdU into newly synthesized DNA [3].
- **RNA Sequencing:** For a global, unbiased view, perform RNA sequencing to observe genetic alteration profiles and identify upregulated pathways related to epithelial proliferation and defensin secretion [3].

Anticipated Results & Mechanism of Action

Based on the foundational in vivo and in vitro study, **Rosavin** treatment in the TNF- α + **Rosavin** group is expected to:

- Improve organoid survival and budding efficiency compared to the TNF- α injury group.
- Reduce apoptosis.
- Restore the expression levels of key intestinal stem cell and differentiation markers (Lgr5, Lyz1, Muc2) [3].

The proposed mechanism by which **Rosavin** exerts its protective effects, based on RNA sequencing data, involves the upregulation of genes critical for epithelial proliferation and barrier function [3]. The following diagram illustrates this proposed signaling mechanism.



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